

Key synonyms for 2,2-dimethoxybutane like 2-butanone dimethyl acetal

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Compound of Interest

Compound Name: 2,2-Dimethoxybutane

Cat. No.: B1295343

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An In-depth Technical Guide to **2,2-Dimethoxybutane** for Researchers and Drug Development Professionals

Introduction

2,2-Dimethoxybutane, an organic compound with the molecular formula $C_6H_{14}O_2$, is a versatile asset in the fields of organic chemistry and drug development.^[1] As a dimethyl acetal, it is primarily recognized for its crucial role as a protecting group for ketones, a fundamental strategy in complex multi-step organic synthesis.^[2] This stability under neutral or basic conditions, coupled with its straightforward removal under acidic conditions, allows for selective chemical transformations on other parts of a molecule.^[2] Beyond this primary function, **2,2-dimethoxybutane** also serves as a solvent and a reagent in various chemical reactions.^{[1][2]} Emerging research has also begun to uncover its potential biological activities, including antimicrobial properties.^{[2][3]} This guide provides a comprehensive overview of its synonyms, chemical properties, synthesis protocols, and core applications for researchers, scientists, and professionals in drug development.

Synonyms and Chemical Identifiers

A clear understanding of the various synonyms and identifiers for **2,2-dimethoxybutane** is essential for comprehensive literature searches and chemical sourcing. The compound is systematically named and also referred to by the reactants used in its synthesis.

Identifier Type	Value
IUPAC Name	2,2-dimethoxybutane[4]
CAS Number	3453-99-4[5][6]
Synonyms	2-Butanone, dimethyl acetal[1][5][7]
Butane, 2,2-dimethoxy-[1][5][6][8]	
Butan-2-on-dimethylacetal	
butanone dimethyl ketal	
Ethylmethylketon-dimethylketal	
Methylaethylketon-dimethylacetal	
Molecular Formula	C6H14O2[1][2][6]
InChI	InChI=1S/C6H14O2/c1-5-6(2,7-3)8-4/h5H2,1-4H3[1][6]
InChIKey	OXQHJIGWZNIQDS-UHFFFAOYSA-N[1][6][8]
SMILES	CCC(C)(OC)OC[1][4]

Physicochemical Properties

The physical and chemical properties of **2,2-dimethoxybutane** are critical for its application in experimental design, particularly in determining reaction conditions and purification methods. It is a colorless liquid with a characteristic sweet, ether-like odor.[1][2]

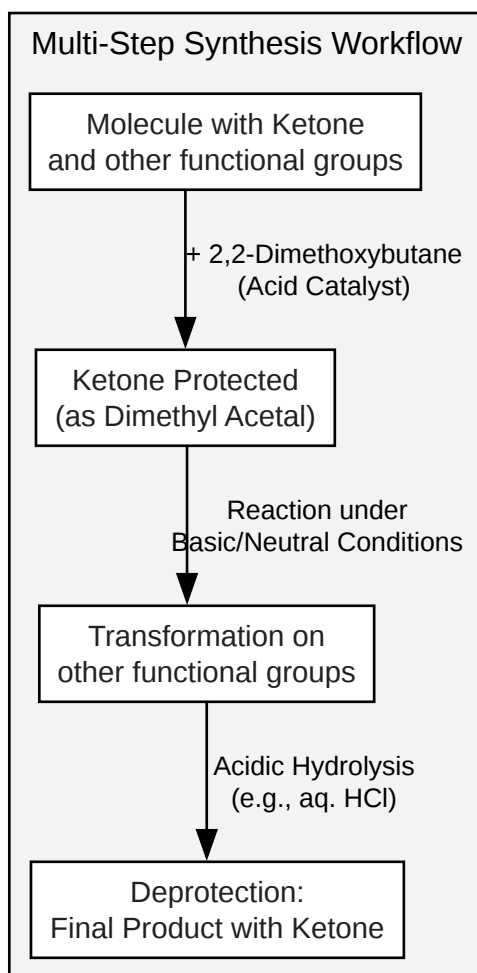
Property	Value	Unit	Source
Molecular Weight	118.17	g/mol	[2]
Appearance	Colorless liquid/oil	-	[1][2][5]
Boiling Point	~118-122	°C	[2]
378.29	K	[9]	
Density	0.853	g/cm ³	[3]
Kovats Retention Index	740 (Standard non-polar)	-	[4]
Critical Temperature	554.52	K	[9]
Critical Pressure	3055.79	kPa	[9]
Enthalpy of Vaporization	32.47	kJ/mol	[9]
Enthalpy of Reaction (Hydrolysis)	19.33 ± 0.04	kJ/mol	[10]

Core Applications in Research and Drug Development

The utility of **2,2-dimethoxybutane** stems from its specific chemical reactivity, making it a valuable tool in synthetic chemistry.

Ketone Protecting Group

In multi-step organic synthesis, protecting groups are essential for temporarily blocking a reactive functional group to prevent it from participating in a reaction while transformations occur elsewhere in the molecule.[2] **2,2-Dimethoxybutane** is a classic example of a protecting group for ketones. The dimethyl acetal group is stable in neutral or basic environments but is readily cleaved under acidic conditions to regenerate the parent ketone.[2] This selective reactivity is a cornerstone of modern synthetic strategy, particularly in the synthesis of complex molecules like pharmaceuticals.[2]



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Caption: Workflow illustrating the use of **2,2-dimethoxybutane** as a ketone protecting group.

Synthetic Intermediate and Reagent

Beyond its role as a protecting group, **2,2-dimethoxybutane** also functions as a solvent and a reagent in chemical reactions.[1][2] It can participate in nucleophilic substitution reactions where the methoxy groups are displaced by other nucleophiles.[2] For example, it can react with trichloroacetyl chloride in the presence of pyridine to yield 1,1,1-trichloro-4-methoxy-hex-3-en-2-one.[2]

Potential Antimicrobial Agent

Emerging research has highlighted the potential biological activity of **2,2-dimethoxybutane**. Studies have demonstrated its antibacterial properties against various Gram-positive and Gram-negative bacterial strains.[2] One study identified it as a phytochemical with antibacterial activity in the roots and stems of *Withania somnifera*. [2] Another report indicates it can inhibit the growth of *Trichophyton mentagrophytes* and *T. rubrum*. [3] This suggests potential applications in the development of new antimicrobial agents.

Experimental Protocols and Reaction Mechanisms

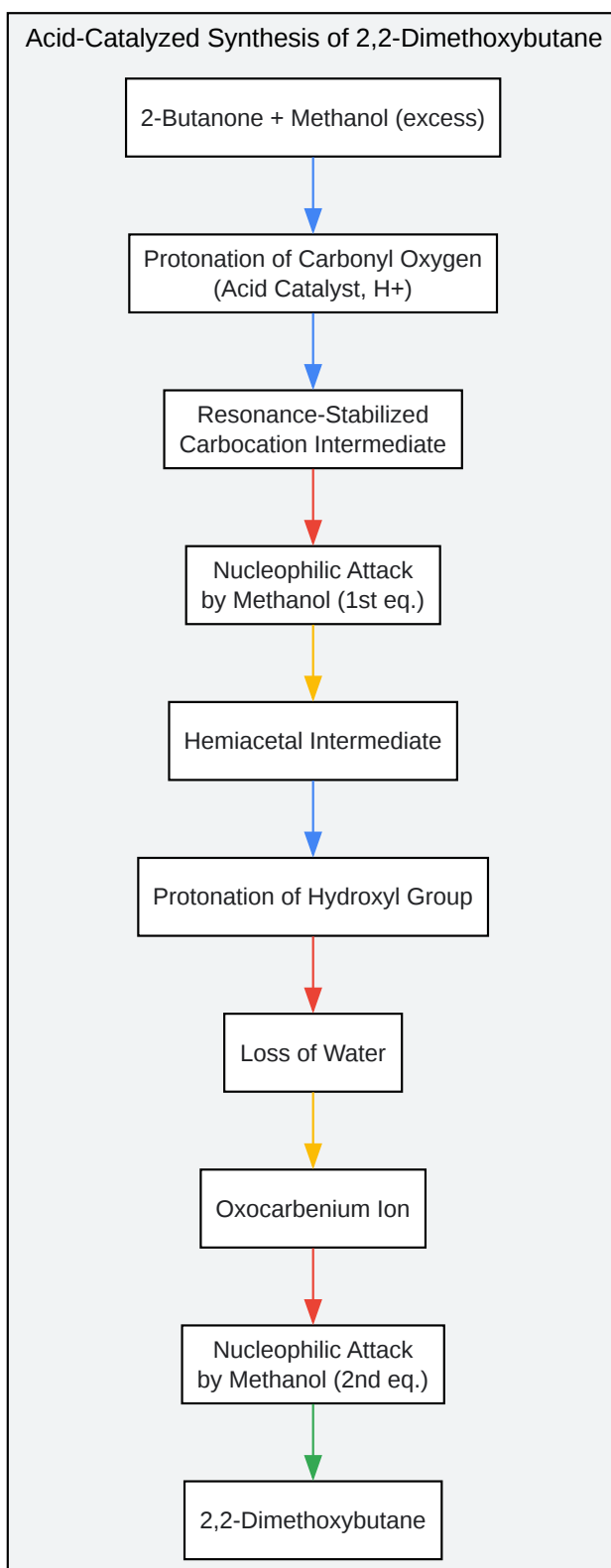
Detailed methodologies for the synthesis and key reactions of **2,2-dimethoxybutane** are crucial for its practical application in a laboratory or industrial setting.

Synthesis of 2,2-Dimethoxybutane

1. Acid-Catalyzed Acetalization (Laboratory Scale) The most common method for synthesizing **2,2-dimethoxybutane** is the acid-catalyzed reaction of 2-butanone (also known as methyl ethyl ketone) with methanol.[2]

- Principle: The reaction involves the nucleophilic addition of two equivalents of methanol to the carbonyl carbon of 2-butanone, facilitated by an acid catalyst, to form the dimethyl acetal.
- Reactants: 2-Butanone, Methanol (typically in excess).[2]
- Catalyst: Anhydrous hydrogen chloride or other acid catalysts.[2]
- General Protocol:
 - Combine 2-butanone and an excess of methanol in a reaction vessel.
 - Cool the mixture in an ice bath.
 - Slowly add the acid catalyst while maintaining the low temperature.
 - Allow the reaction to proceed, monitoring its progress via techniques like Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
 - Upon completion, neutralize the catalyst with a weak base (e.g., sodium bicarbonate solution).

- Perform an aqueous workup to remove water-soluble components.
- Isolate the product via extraction with an organic solvent, followed by drying and distillation.



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Caption: Reaction mechanism for the acid-catalyzed synthesis of **2,2-dimethoxybutane**.

2. Continuous Process (Industrial Scale) For larger-scale production, a continuous process offers better control and potentially higher purity.^[2]

- Reactants: Methyl ethyl ketone and methanol.^[2]
- Molar Ratio: 4 to 8 moles of methanol per mole of ketone.^[2]
- Catalyst: Anhydrous hydrogen chloride (6% to 12% by weight).^[2]
- Temperature: Maintained between -10°C and +30°C.^[2]
- Workflow: Reactants and catalyst are continuously fed into a reactor, with the product being continuously removed, allowing for efficient and scalable production.^[2]

3. Electrochemical Synthesis Electrochemical methods provide an alternative synthetic route.

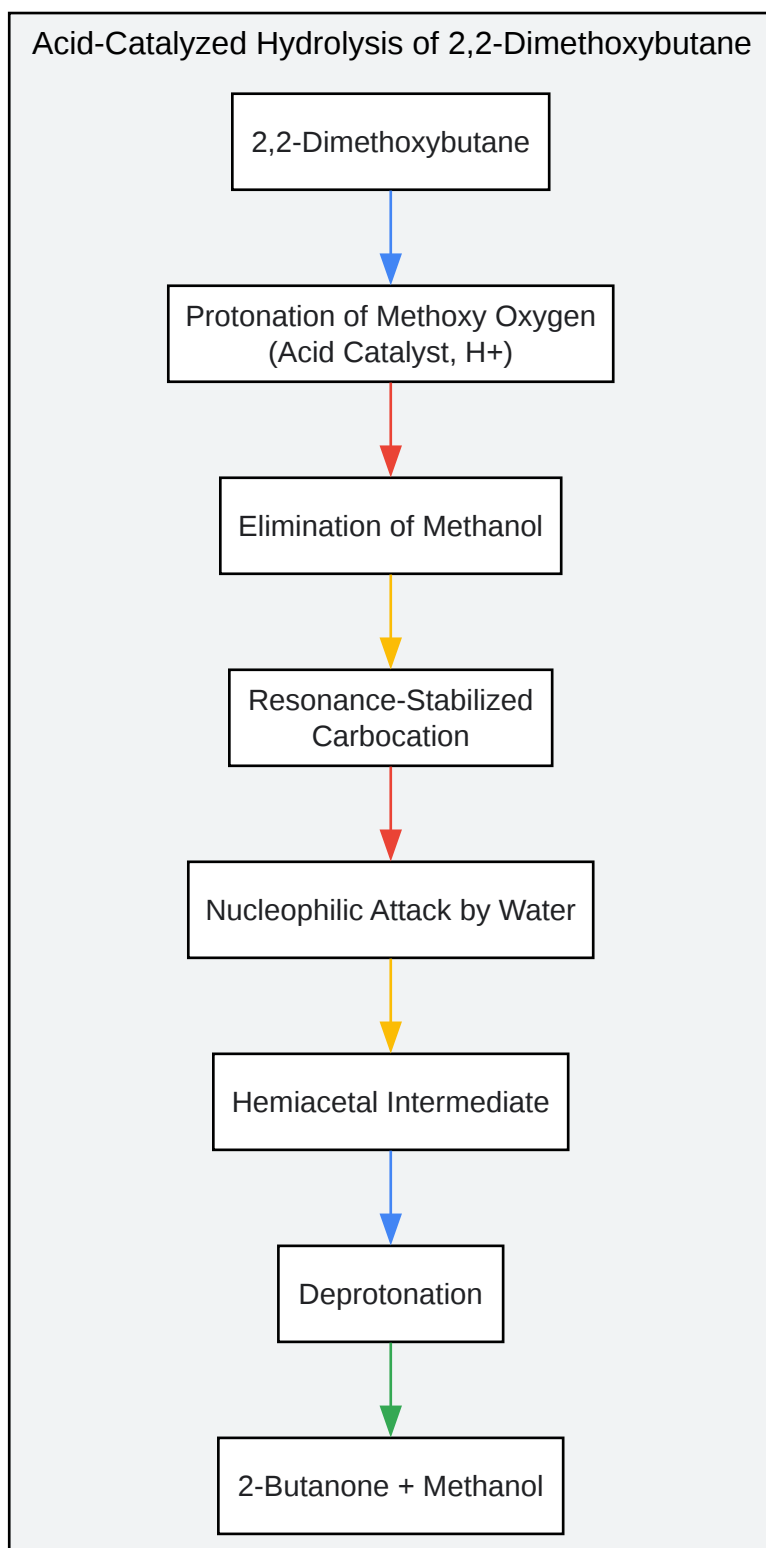
- Principle: Involves the use of an electric current to drive the chemical reaction.^[2]
- Example: The electrolysis of valeric acid in a methanol solution using a Boron-Doped Diamond (BDD) electrode can produce **2,2-dimethoxybutane**.^[2] The mechanism is believed to involve the formation of a carbocation intermediate that subsequently reacts with methanol.^[2]

Hydrolysis of 2,2-Dimethoxybutane (Deprotection)

The hydrolysis of the acetal back to its parent ketone and alcohol is a fundamental reaction, particularly for its use as a protecting group.^[2]

- Principle: This is an acid-catalyzed cleavage of the acetal.
- General Protocol:
 - Dissolve **2,2-dimethoxybutane** in a suitable solvent mixture (e.g., acetone/water or THF/water).
 - Add a catalytic amount of a strong acid (e.g., hydrochloric acid, sulfuric acid).

- Stir the reaction at room temperature or with gentle heating, monitoring for the disappearance of the starting material.
- Neutralize the acid with a base.
- Isolate the 2-butanone product through extraction and solvent removal.



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Caption: Reaction mechanism for the acid-catalyzed hydrolysis (deprotection).

Conclusion

2,2-Dimethoxybutane is a chemical of significant utility in synthetic and medicinal chemistry. Its primary application as a robust and reliable protecting group for ketones is indispensable for the synthesis of complex organic molecules, including active pharmaceutical ingredients. Furthermore, its roles as a solvent, a versatile synthetic intermediate, and a compound with potential antimicrobial properties underscore its importance. A thorough understanding of its chemical properties, synonyms, and the experimental protocols for its synthesis and cleavage is fundamental for researchers and drug development professionals seeking to leverage its capabilities in their work.

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